

Application Notes and Protocols for CREKA Peptide Binding Assays

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: CREKA peptide

Cat. No.: B15551449

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

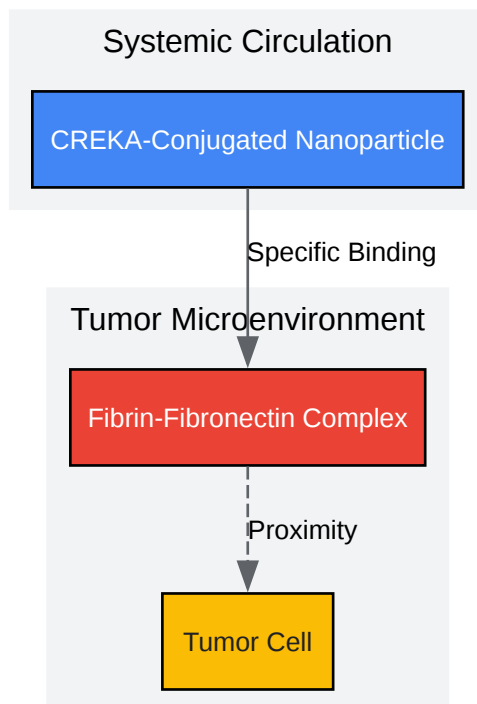
The Cys-Arg-Glu-Lys-Ala (CREKA) pentapeptide is a linear peptide sequence identified through phage display for its specific and high-affinity binding to fibrin-fibronectin complexes.^[1]^[2] These complexes are notably overexpressed in the tumor microenvironment, at sites of thrombosis, and in other pathological conditions, while being largely absent in healthy tissues.^[1] This specificity makes the **CREKA peptide** an invaluable tool in the development of targeted therapies and diagnostic agents. By conjugating nanoparticles, imaging agents, or therapeutic payloads to the **CREKA peptide**, researchers can achieve targeted delivery to diseased tissues, thereby enhancing efficacy and reducing off-target side effects. The presence of a cysteine residue in the CREKA sequence provides a convenient site for covalent conjugation.^[1]

These application notes provide detailed protocols for quantitative and qualitative analysis of **CREKA peptide** binding to its target, utilizing common laboratory techniques such as Fluorescence Polarization (FP) and Surface Plasmon Resonance (SPR), as well as a cell-based binding assay.

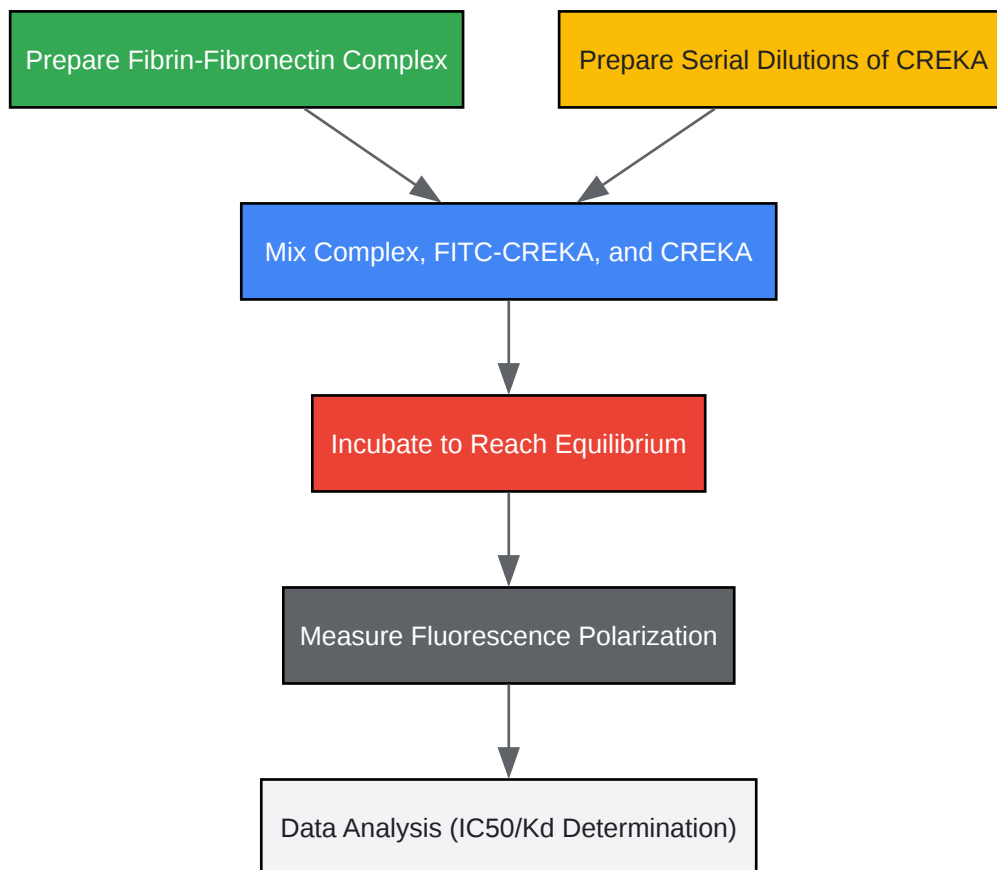
Signaling Pathways and Targeting Mechanism

The primary described function of the **CREKA peptide** is not to activate a specific intracellular signaling cascade upon binding, but rather to act as a homing agent, concentrating its conjugated cargo at locations where fibrin-fibronectin complexes are present. The mechanism is one of targeted accumulation rather than signal transduction.

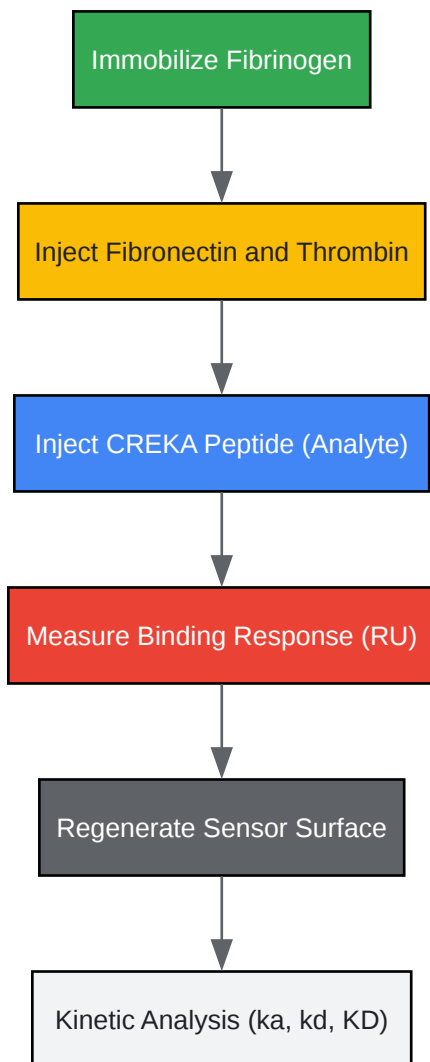
CREKA Peptide Targeting Mechanism



Fluorescence Polarization Assay Workflow



Surface Plasmon Resonance Workflow



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Recent advances of CREKA peptide-based nanoplateforms in biomedical applications - PMC [pmc.ncbi.nlm.nih.gov]
- 2. researchgate.net [researchgate.net]
- To cite this document: BenchChem. [Application Notes and Protocols for CREKA Peptide Binding Assays]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15551449/docs#application-notes-and-protocols-for-creka-peptide-binding-assays]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)

